

Standard Operating Procedure: AGN-201904Z

Waste Disposal

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Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B1665649

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Proper disposal of pharmaceutical compounds like **AGN-201904Z** is critical to ensure personnel safety, environmental protection, and regulatory compliance.^{[1][2]} **AGN-201904Z** is identified as a potent, acid-stable pro-proton pump inhibitor (pro-PPI) that is converted to omeprazole in the systemic circulation.^{[3][4][5]} As a potent, pharmacologically active compound, all waste streams containing **AGN-201904Z** must be treated as hazardous chemical waste.^{[1][6]}

This document provides step-by-step guidance for the safe handling and disposal of **AGN-201904Z** and associated contaminated materials in a laboratory setting. Adherence to these procedures is mandatory for all personnel.

Waste Classification and Segregation

All materials that have come into contact with **AGN-201904Z** must be disposed of as hazardous waste. Under no circumstances should this waste be disposed of in regular trash or discharged into the sewer system.^{[2][7]} Proper segregation at the point of generation is the first and most critical step.

Waste Streams:

- **Solid Waste:** Contaminated personal protective equipment (PPE) such as gloves and lab coats, weigh boats, pipette tips, bench paper, and vials containing solid **AGN-201904Z**.

- Liquid Waste: Unused or expired solutions, solvents containing **AGN-201904Z**, and the first rinse from decontaminating glassware. Aqueous and solvent-based waste must be segregated.[8]
- Sharps Waste: Needles, syringes, scalpels, and broken glassware contaminated with **AGN-201904Z**.

Procedural Steps for Disposal

Step 1: Container Selection and Labeling

- Select containers that are chemically compatible with the waste type and are in good condition, free from leaks or damage.[7] The original chemical container is often the best choice for unused product.[7]
- As soon as the first item of waste is added, label the container with a hazardous waste tag. The label must clearly state "Hazardous Waste," the full chemical name "**AGN-201904Z**," and list all components and their approximate percentages.

Step 2: Waste Accumulation

- Solid Waste: Place into a designated, leak-proof container lined with a heavy-duty plastic bag. Keep the container closed at all times except when adding waste.[7]
- Liquid Waste:
 - Segregate halogenated and non-halogenated solvent waste.
 - Segregate aqueous waste.
 - Fill liquid waste containers no more than 75% full to allow for vapor expansion and prevent spills.[8]
- Sharps Waste: Immediately place all contaminated sharps into a designated, puncture-resistant sharps container clearly labeled for chemically contaminated sharps.[8]

Step 3: Storage

- Store all waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure secondary containment is used for all liquid waste containers to capture any potential leaks.[\[7\]](#)
- Store incompatible waste streams separately to prevent accidental mixing.[\[2\]](#)

Step 4: Arranging for Pickup

- Once a waste container is full or has reached its accumulation time limit (typically 6 months), submit a chemical waste collection request to your institution's Environmental Health and Safety (EHS) department.[\[8\]](#)
- Do not abandon chemicals or waste.[\[8\]](#)

Decontamination of Laboratory Equipment

Thorough decontamination is essential to ensure surfaces and equipment are safe for subsequent use.[\[9\]](#)

Experimental Protocol: Triple Rinse Method This protocol is mandatory for all non-disposable glassware and equipment that has been in contact with **AGN-201904Z**.

- **Initial Rinse (Waste Collection):** Perform the first rinse with a suitable solvent (e.g., 70% ethanol). This initial rinseate is considered hazardous and must be collected and disposed of as liquid hazardous waste.
- **Second Rinse (Wash):** Wash the equipment thoroughly with laboratory-grade detergent and water. This rinseate can typically be disposed of down the drain, but consult your institutional EHS guidelines.
- **Final Rinse (Purification):** Rinse the equipment with deionized water to remove any remaining detergent residue.

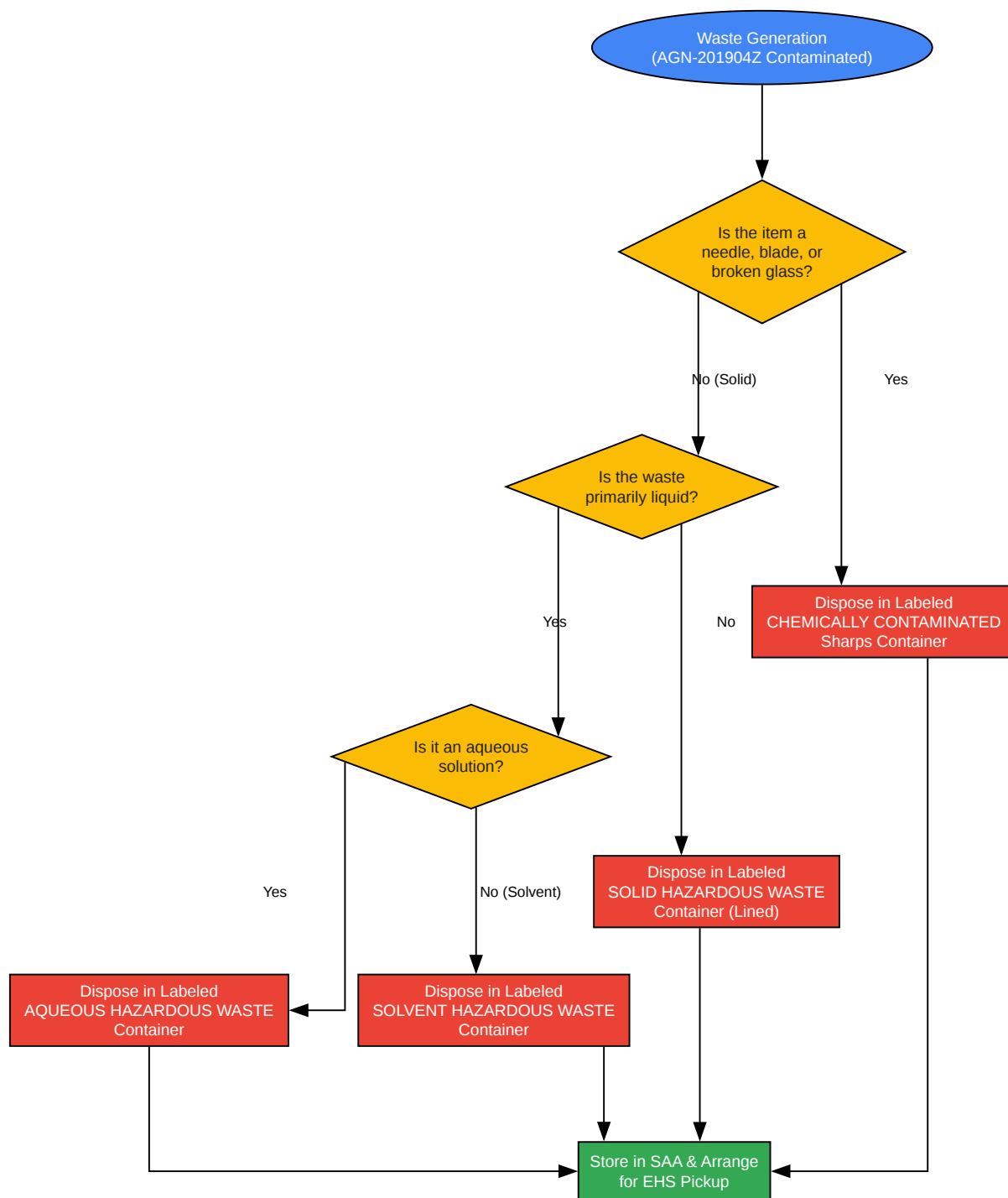
Quantitative Disposal Parameters

The following table outlines key quantitative limits and parameters that must be observed during the waste management process for **AGN-201904Z**.

Parameter	Specification	Rationale / Regulation
Liquid Waste Container Fill Level	Max 75% of total volume	To prevent spills from thermal expansion and facilitate safe handling.[8]
Aqueous Waste pH Range	5.5 - 9.5	Required for sewer disposal of decontamination rinsewater only (post-initial hazardous rinse).
Lab Accumulation Limit (Total)	< 25 Gallons	Standard laboratory accumulation limit before requiring EHS removal.[8]
Acute Hazardous Waste Limit	< 1 Quart (Liquid)	AGN-201904Z, as a potent compound, falls under stricter accumulation limits.[10]
Container Storage Time	Max 6 Months from start date	Mandated maximum time for waste to be stored in a Satellite Accumulation Area.[2] [8]

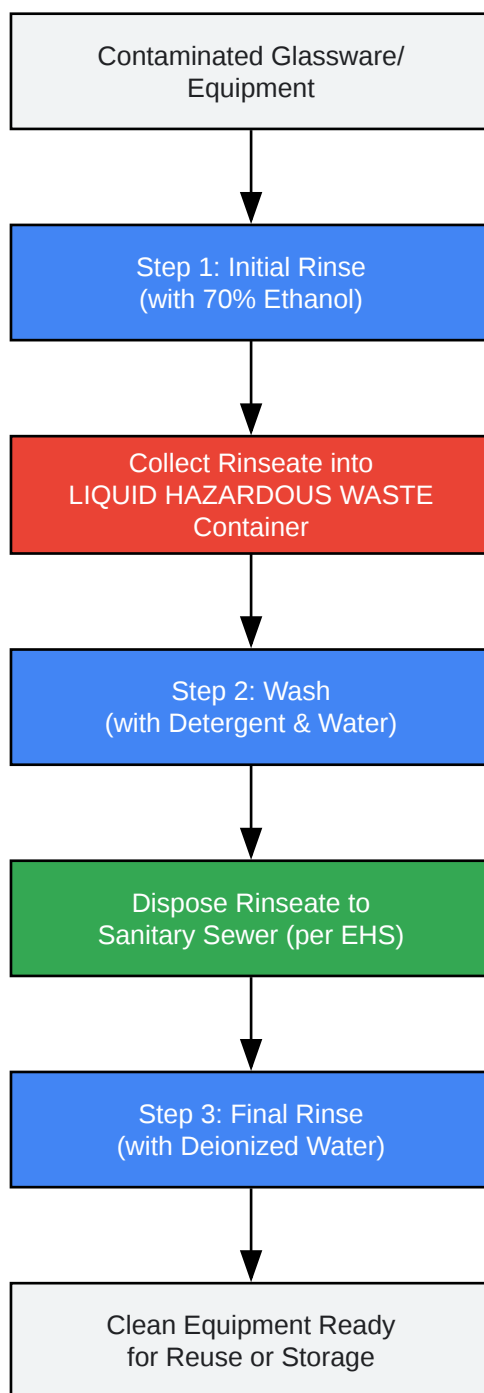
Visual Guides

The following diagrams illustrate the critical decision-making and procedural workflows for handling **AGN-201904Z** waste.



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Caption: Decision workflow for segregating **AGN-201904Z** waste streams.



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Caption: Protocol for the triple-rinse decontamination of lab equipment.

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